

Safety and Handling Guidelines for 1-methyl-1H-pyrazole-3-carboxamide

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-3-carboxamide

Cat. No.: B1282752

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-methyl-1H-pyrazole-3-carboxamide** (CAS No. 89179-62-4) was not publicly available at the time of this writing. The following guide is compiled from safety data for structurally similar pyrazole carboxamide and carboxylic acid derivatives. It should be used as a precautionary guide only. All laboratory work should be preceded by a thorough, site-specific risk assessment conducted by qualified personnel.

This technical guide provides an in-depth overview of the potential hazards and recommended handling procedures for **1-methyl-1H-pyrazole-3-carboxamide**, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on data from analogous compounds, **1-methyl-1H-pyrazole-3-carboxamide** should be handled as a potentially hazardous substance. The primary concerns include oral toxicity, irritation to skin and eyes, and potential respiratory tract irritation.

A critical finding for the closely related isomer, 1-methyl-1H-pyrazole-5-carboxamide, revealed unexpected acute mammalian toxicity due to the inhibition of mitochondrial respiration.^{[1][2]} While this data pertains to the 5-carboxamide isomer, this mechanism of toxicity presents a significant potential risk for the 3-carboxamide analogue and warrants extreme caution.

Table 1: Inferred GHS Hazard Classification

Hazard Class	Hazard Category	Inferred Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[3][4]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects (based on trifluoromethyl derivative).[3]
Special Warning	-	Potential for severe acute toxicity via mitochondrial respiration inhibition.[1][2]

Physical and Chemical Properties

Limited experimental data is available for **1-methyl-1H-pyrazole-3-carboxamide**.

Table 2: Physical and Chemical Data

Property	Value	Source
CAS Number	89179-62-4	[5]
Molecular Formula	C ₅ H ₇ N ₃ O	[6]
Formula Weight	125.13 g/mol	[6]
Appearance	Solid (presumed)	[7]
Purity	97% (typical for commercial samples)	[5]

Safe Handling and Storage

Strict adherence to safety protocols is mandatory when handling this compound.

Handling:

- Engineering Controls: Handle only in a well-ventilated area, preferably within a certified chemical fume hood.[7][8] Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[7][9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[7][9]
 - Skin Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and replaced if damaged.[8] A lab coat or chemical-resistant apron should be worn.[8]
 - Respiratory Protection: If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter.[9]
- Hygiene Practices: Avoid all personal contact, including inhalation and ingestion.[10] Do not eat, drink, or smoke in the laboratory. Wash hands and any exposed skin thoroughly after handling.[8][10] Launder contaminated clothing before reuse.[10]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, amines, and strong reducing agents.[9]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [7][8]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[7][8]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[7][9]
Ingestion	Rinse mouth. Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.[7][8]

Accidental Release and Disposal

Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if safe to do so. Avoid generating dust.
- Clean-up: For solid spills, use dry clean-up procedures (e.g., sweep or vacuum).[10] Place the material into a suitable, labeled container for disposal.[11] Wash the spill site thoroughly with soap and water.[8]

- PPE: Wear full personal protective equipment as described in Section 3 during clean-up.

Disposal:

- Dispose of waste contents/container in accordance with local, regional, and national hazardous waste regulations. This material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[4]

Experimental Protocols and Workflows

Protocol: Assessment of Mitochondrial Toxicity (Inferred)

The unexpected toxicity of the related 1-methyl-1H-pyrazole-5-carboxamide was identified by measuring its effect on cellular respiration.[1][2] A similar protocol would be essential to assess the safety of the 3-carboxamide isomer.

Objective: To determine if **1-methyl-1H-pyrazole-3-carboxamide** inhibits mitochondrial respiration in a mammalian cell line.

Methodology (Conceptual):

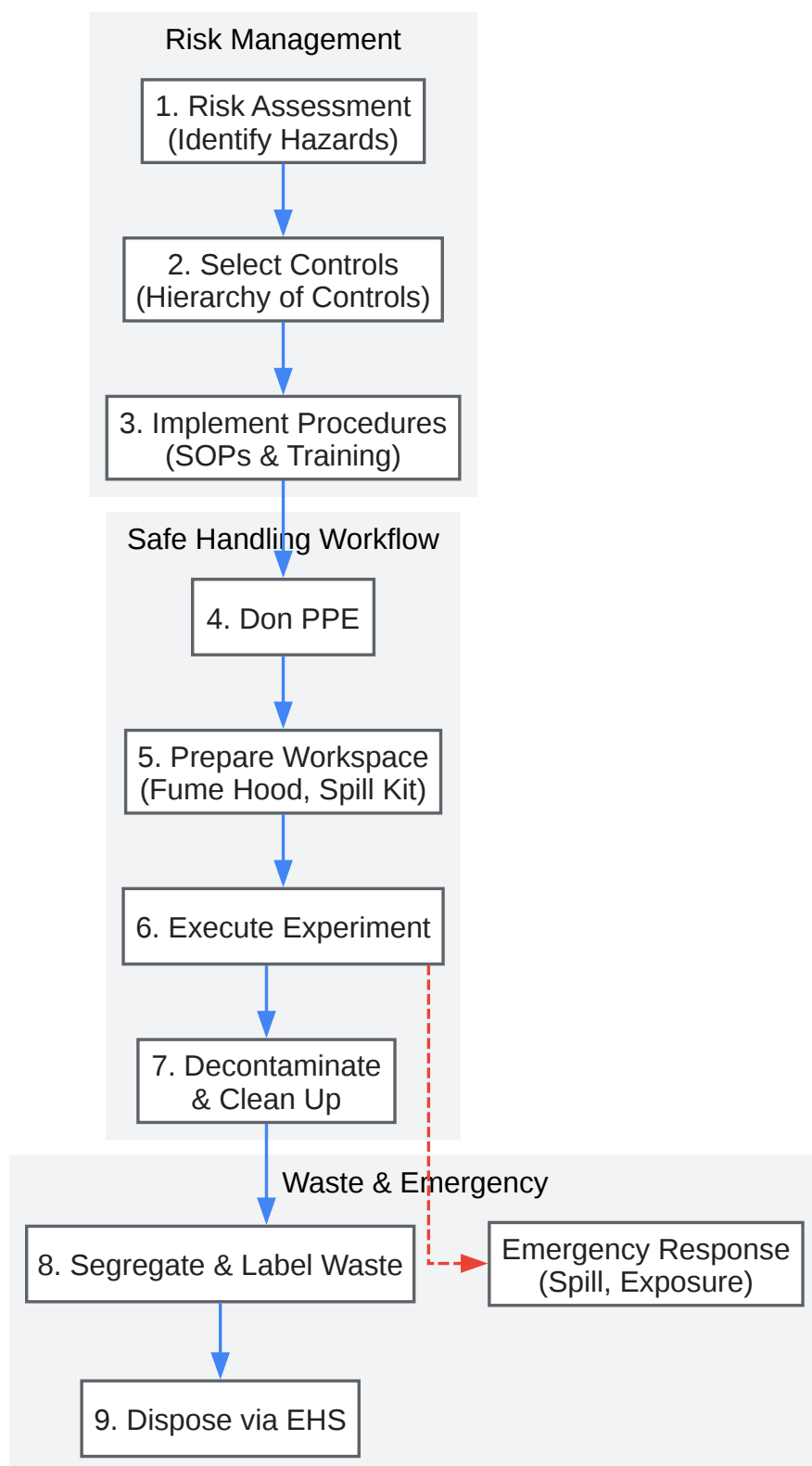
- Cell Culture: Culture a suitable mammalian cell line with high respiratory activity (e.g., rat hepatocytes, HepG2 cells) under standard conditions.
- Compound Preparation: Prepare a stock solution of **1-methyl-1H-pyrazole-3-carboxamide** in a suitable solvent (e.g., DMSO). Create a series of dilutions to test a range of concentrations.
- Oxygen Consumption Rate (OCR) Measurement: Use an extracellular flux analyzer (e.g., Seahorse XF Analyzer) to measure the OCR of the cultured cells.
- Experimental Procedure: a. Plate the cells in the specialized microplate and allow them to adhere. b. Establish a baseline OCR reading for all wells. c. Inject the various concentrations of the test compound into the wells. d. Monitor the OCR in real-time to observe any dose-dependent changes. e. As controls, inject known mitochondrial inhibitors (e.g., rotenone, antimycin A) to confirm the assay is working correctly.

- **Data Analysis:** Analyze the change in OCR following compound injection. A significant, dose-dependent decrease in OCR would suggest inhibition of the mitochondrial electron transport chain, indicating a potential for severe in vivo toxicity.

Visualizations

Logical and Experimental Workflows

The following diagrams illustrate key safety workflows and logical relationships for handling chemical compounds like **1-methyl-1H-pyrazole-3-carboxamide**.



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Caption: General workflow for safe handling of hazardous chemicals.

Caption: The hierarchy of controls for minimizing chemical exposure.

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